Application Note: Monitoring Aβ(29-40) Fibrillization using the Thioflavin T Assay

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Compound of Interest

Compound Name:	*Amyloid b-Protein (29-40)*
CAS No.:	*184865-04-1*
Cat. No.:	*B612477*

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Introduction

Amyloid-β (Aβ) peptide aggregation is a central event in the pathology of Alzheimer's disease. The formation of insoluble amyloid plaques, composed primarily of aggregated Aβ, is a hallmark of the disease.[1][2] While full-length Aβ peptides, such as Aβ(1-40) and Aβ(1-42), are extensively studied, shorter fragments can also provide crucial insights into the mechanisms of fibrillization. The Aβ(29-40) fragment is of particular interest as it has been suggested to be a key region driving the aggregation of the full-length peptide.[3] This application note provides a detailed guide for researchers, scientists, and drug development professionals on utilizing the Thioflavin T (ThT) assay to monitor the fibrillization kinetics of Aβ(29-40).

Principle of the Thioflavin T Assay

Thioflavin T (ThT) is a benzothiazole dye that has become a "gold standard" for the detection and quantification of amyloid fibrils both in vitro and in vivo.[4][5] In its free state in aqueous solution, ThT exhibits weak fluorescence. However, upon binding to the cross-β-sheet structures characteristic of amyloid fibrils, its fluorescence emission is dramatically enhanced.[4][6][7] This phenomenon is attributed to the rotational immobilization of the dye molecule

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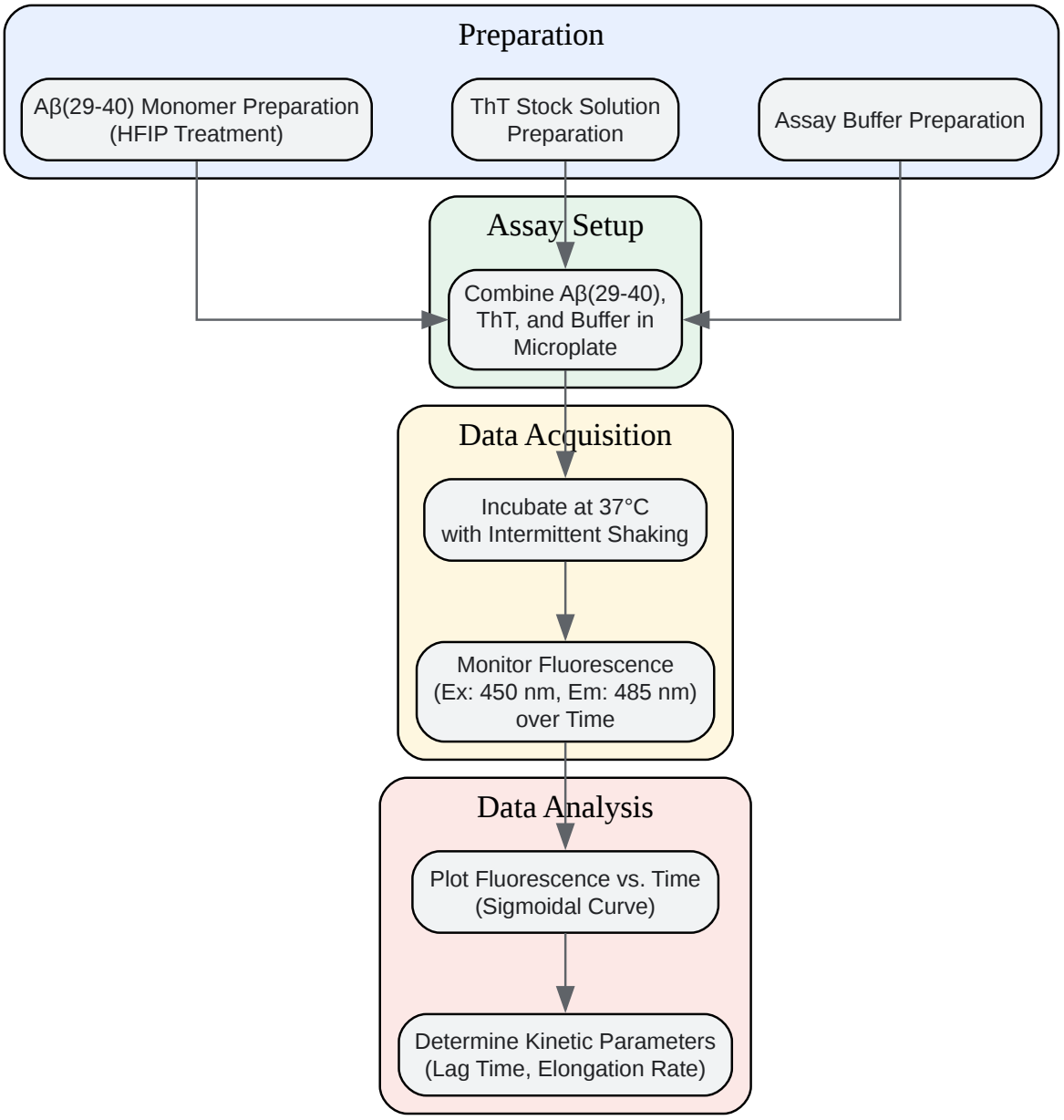
within the channels formed by the side chains on the surface of the β-sheets.[4][8] This binding event leads to a significant red shift in the excitation and emission spectra of ThT.[4][9] Specifically, upon binding to fibrils, the excitation maximum shifts from approximately 385 nm to 450 nm, and the emission maximum shifts from around 445 nm to 482 nm.[4] The several orders of magnitude increase in fluorescence intensity upon fibril binding makes the ThT assay a highly sensitive method for real-time monitoring of amyloid fibrillization.[4]

It is important to note that while ThT is highly specific for amyloid fibrils and does not typically interact with monomeric or amorphous aggregates of proteins, some studies suggest that ThT can form micelles at concentrations above its critical micellar concentration (CMC), which is approximately 4.0 µM.[10][11] These micelles may then bind to amyloid fibrils, contributing to the fluorescence enhancement.[10][11]

Experimental Workflow for Aβ(29-40) Fibrillization Assay

The following diagram outlines the general workflow for monitoring Aβ(29-40) fibrillization using the ThT assay.

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